

An In-depth Technical Guide to the Synthesis and Characterization of Sodium Rhodizonate

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Compound of Interest

Compound Name: **Sodium rhodizonate**

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This technical guide provides a comprehensive overview of the synthesis and characterization of **sodium rhodizonate** ($\text{Na}_2\text{C}_6\text{O}_6$), a versatile organic salt with significant applications in analytical chemistry, forensic science, and materials science. This document details established synthetic routes from myo-inositol and glyoxal, outlines rigorous characterization methodologies, and presents key quantitative data in a clear, accessible format.

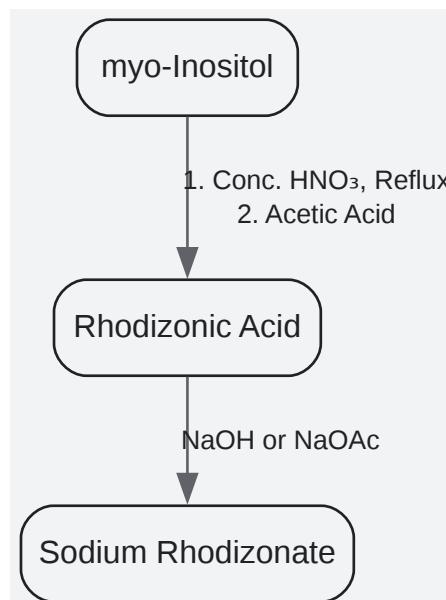
Synthesis of Sodium Rhodizonate

Sodium rhodizonate can be synthesized through two primary pathways: the oxidation of myo-inositol and the reaction of glyoxal with sodium sulfite and sodium bicarbonate.

Synthesis from myo-Inositol

This method involves the nitric acid oxidation of myo-inositol to produce rhodizonic acid, which is subsequently neutralized with a sodium base to yield **sodium rhodizonate**.

Reaction Scheme:

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Caption: Synthesis of **Sodium Rhodizonate** from myo-Inositol.

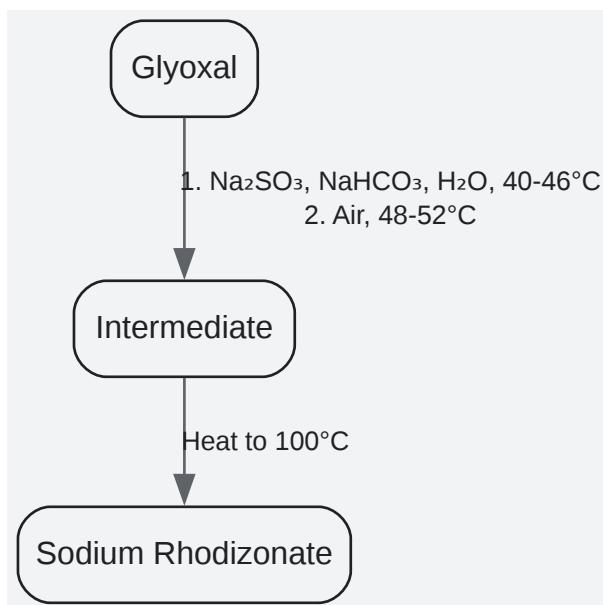
Experimental Protocol:

- Step 1: Oxidation of myo-Inositol. In a fume hood, 10 g of myo-inositol is added to 25 mL of concentrated nitric acid in a round-bottom flask equipped with a reflux condenser. The mixture is heated to a gentle boil and refluxed for 3 hours. During this time, toxic nitrogen dioxide gas is evolved. The reaction is complete when gas evolution ceases.
- Step 2: Workup. The reaction mixture is allowed to cool to room temperature. Deionized water is carefully added to bring the total volume to 100 mL, followed by the addition of 50 mL of glacial acetic acid. The solution is then cooled in an ice bath.
- Step 3: Precipitation of Rhodizonate Salt. While stirring vigorously, a concentrated solution of sodium hydroxide or solid sodium acetate is added portion-wise to the cooled solution. The addition is continued until the rhodizonate salt precipitates. The acetic acid helps to maintain an acidic environment, as the rhodizonate ion is unstable in alkaline conditions.
- Step 4: Isolation and Purification. The precipitate is collected by filtration, washed with isopropanol, and dried overnight to yield the **sodium rhodizonate** product.

Synthesis from Glyoxal

This synthetic route involves the reaction of glyoxal with sodium sulfite and sodium bicarbonate to form an intermediate, which is then oxidized to rhodizonic acid and converted to its sodium salt.[\[1\]](#)

Reaction Scheme:



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Caption: Synthesis of **Sodium Rhodizonate** from Glyoxal.

Experimental Protocol:

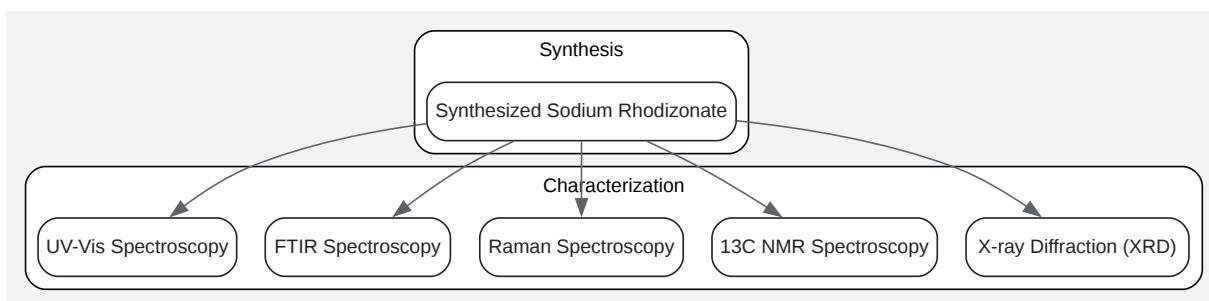
- Step 1: Preparation of the Reaction Mixture. Dissolve 55-62 g of anhydrous sodium sulfite in water with stirring until fully dissolved. In a separate container, dissolve 30-40 g of sodium bicarbonate in water. Combine the two solutions.
- Step 2: Reaction with Glyoxal. Control the temperature of the mixed solution to 40-46°C. While stirring, add 100 mL of a 30% glyoxal solution.
- Step 3: Oxidation. Adjust the temperature to 48-52°C and bubble air through the solution for 0.5-1.5 hours.

- Step 4: Formation of **Sodium Rhodizonate**. Heat the reaction mixture to 100°C to yield a brown-black mixture containing **sodium rhodizonate**.
- Step 5: Isolation. Cool the mixture and collect the solid product by filtration. The reported yield for this method is over 10%.[\[1\]](#)

Characterization of Sodium Rhodizonate

A comprehensive characterization of **sodium rhodizonate** is crucial to confirm its identity, purity, and structural properties. The following sections detail the key analytical techniques employed.

Characterization Workflow:



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Caption: Workflow for the Characterization of **Sodium Rhodizonate**.

Spectroscopic Characterization

Aqueous solutions of **sodium rhodizonate** are colored, and their UV-Vis spectrum is characteristic.

Experimental Protocol:

- A dilute solution of **sodium rhodizonate** in deionized water is prepared.

- The UV-Vis spectrum is recorded, typically from 200 to 800 nm, using a quartz cuvette.
- The wavelength of maximum absorbance (λ_{max}) is determined.

Quantitative Data:

Parameter	Value	Reference
λ_{max} (aqueous solution)	482 nm	[2]

Vibrational spectroscopy provides detailed information about the functional groups and molecular structure of **sodium rhodizonate**.

Experimental Protocol:

- FTIR Spectroscopy: The solid sample is typically prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory. The spectrum is recorded in the mid-IR range (e.g., 4000-400 cm^{-1}).
- Raman Spectroscopy: The solid sample is irradiated with a monochromatic laser source, and the scattered light is analyzed.

Quantitative Data:

Technique	Wavenumber (cm^{-1})	Assignment	Reference
FTIR (KBr)	~3450	O-H stretching (of any residual water)	[2]
	~1670	C=O stretching	[2]
	~1597	C=C stretching	[2]
	~1444	C-O stretching	[2]
Raman	-	-	[2]

Note: Detailed peak assignments for Raman spectroscopy of pure **sodium rhodizonate** are not readily available in the searched literature. The provided FTIR data is based on a study of its lead complex, but the main vibrational modes of the rhodizonate anion are expected to be present.

Solid-state ^{13}C NMR spectroscopy is a powerful tool for probing the carbon framework of **sodium rhodizonate**.

Experimental Protocol:

- The solid **sodium rhodizonate** sample is packed into a solid-state NMR rotor.
- The ^{13}C NMR spectrum is acquired using a solid-state NMR spectrometer, often employing techniques like cross-polarization and magic-angle spinning.

Quantitative Data:

Nucleus	Chemical Shift (δ) in ppm	Reference
^{13}C (solid-state)	190.5 (w), 179.2 (s)	[2]

Note: The reported chemical shifts are from a study of a lead-rhodizonate complex, but they provide an indication of the chemical environment of the carbon atoms in the rhodizonate anion. A separate study on aqueous solutions of rhodizonic acid and **sodium rhodizonate** also presents their ^{13}C NMR spectra.[3]

Crystallographic Characterization

X-ray diffraction (XRD) is used to determine the crystal structure of **sodium rhodizonate**.

Experimental Protocol:

- Powder X-ray Diffraction (PXRD): A finely ground powder of **sodium rhodizonate** is placed on a sample holder. The sample is irradiated with X-rays, and the diffraction pattern is recorded as a function of the scattering angle (2θ).

- Single-Crystal X-ray Diffraction: If suitable single crystals can be grown, this technique provides a more detailed and precise determination of the crystal structure.

Quantitative Data:

Parameter	Value	Reference
Crystal System	Orthorhombic	[4]
Space Group	Fddd	[4]

Note: Specific unit cell parameters (a, b, c) were not found in the searched literature.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **sodium rhodizonate** is provided below.

Property	Value	Reference
Molecular Formula	C ₆ Na ₂ O ₆	[5]
Molecular Weight	214.04 g/mol	[5]
Appearance	Violet to dark brown solid	[5][6]
Solubility	Soluble in water, slightly soluble in sodium carbonate solution, insoluble in alcohol	[6]
Stability	Aqueous solutions are unstable and decompose over a few days, even when refrigerated.	[5]

Applications

Sodium rhodizonate is a well-established reagent in analytical chemistry, primarily for the colorimetric detection of heavy metals, most notably lead.[7] This property has led to its

widespread use in forensic science for the detection of gunshot residue.^[7] Its ability to form colored complexes also makes it useful in various spectrophotometric analyses.^[8]

Safety Information

Sodium rhodizonate should be handled with appropriate personal protective equipment, including gloves and safety glasses. It is important to consult the Safety Data Sheet (SDS) for detailed safety and handling information. Aqueous solutions should be freshly prepared due to their limited stability.^[5]

This technical guide provides a foundational understanding of the synthesis and characterization of **sodium rhodizonate**. For further in-depth studies, consulting the primary literature cited is recommended.

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